

2-(trifluoromethyl)pyrimidine-5-carboxylic acid safety and hazards

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Compound of Interest

Compound Name: 2-(trifluoromethyl)pyrimidine-5-carboxylic Acid

Cat. No.: B1311870

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An In-depth Technical Guide to the Safety and Hazards of **2-(Trifluoromethyl)pyrimidine-5-carboxylic Acid**

Introduction

2-(Trifluoromethyl)pyrimidine-5-carboxylic acid is a heterocyclic organic compound that serves as a crucial building block in modern chemical synthesis. Its structure, featuring a pyrimidine core functionalized with a highly lipophilic trifluoromethyl group and a carboxylic acid moiety, makes it a valuable intermediate in the development of novel pharmaceutical and agrochemical agents.^{[1][2][3]} The trifluoromethyl group, in particular, can enhance metabolic stability, binding affinity, and bioavailability in target molecules.^[4]

However, the same chemical properties that make this compound synthetically attractive also necessitate a thorough understanding of its potential hazards. This guide is designed for researchers, chemists, and drug development professionals who handle this substance. It provides a comprehensive overview of its hazard profile, outlines field-proven safety protocols, and details emergency procedures to ensure safe laboratory operations. The causality behind each recommendation is explained to foster a deep-rooted culture of safety and scientific integrity.

Section 1: Chemical and Physical Properties

A foundational aspect of safe handling is understanding the substance's physical characteristics. These properties influence its behavior under various laboratory conditions and inform appropriate storage and handling procedures.

Property	Value	Source(s)
CAS Number	306960-77-0	[5]
Molecular Formula	C ₆ H ₃ F ₃ N ₂ O ₂	[5]
Molecular Weight	192.10 g/mol	[5]
Appearance	Light yellow to white solid	[6]
Melting Point	>210°C	[7]
Boiling Point	237°C	[7]
Flash Point	97°C	[7]
Storage Temperature	2-8°C recommended for long-term stability	[5]

Section 2: Hazard Identification and GHS Classification

2-(Trifluoromethyl)pyrimidine-5-carboxylic acid is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to acute toxicity upon ingestion and irritation to the skin, eyes, and respiratory system.[\[8\]](#)[\[9\]](#)

- Signal Word: Warning[\[10\]](#)

- GHS Pictograms:

- Health Hazard
 - Exclamation Mark

GHS Hazard Class	Hazard Statement
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed[9][10]
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation[9][10]
Serious Eye Damage/Eye Irritation (Category 2A)	H319: Causes serious eye irritation[9][10]
Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System	H335: May cause respiratory irritation[9][10]

Precautionary Statements (Consolidated)[11]

Type	Code	Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P264		Wash skin thoroughly after handling.
P270		Do not eat, drink or smoke when using this product.
P271		Use only outdoors or in a well-ventilated area.
P280		Wear protective gloves/protective clothing/eye protection/face protection.
Response	P301 + P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
P302 + P352		IF ON SKIN: Wash with plenty of soap and water.
P304 + P340		IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305 + P351 + P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P330		Rinse mouth.
Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed.
P405		Store locked up.

Disposal	P501	Dispose of contents/container in accordance with local/regional/national/international regulations.
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Section 3: Toxicological Profile

While specific quantitative toxicological data such as LD50 (median lethal dose) is not readily available for this compound, the GHS classification provides a clear directive for its handling. [12] The classification is typically based on data from structurally similar compounds and computational toxicological assessments.

- Acute Oral Toxicity: The "Harmful if swallowed" (H302) classification indicates that ingestion of relatively small quantities can cause significant adverse health effects.[10]
- Irritation: The compound is a confirmed irritant. Direct contact can cause inflammation and redness of the skin (H315) and serious, potentially damaging, irritation to the eyes (H319).[9] [13] Inhalation of the dust can lead to irritation of the respiratory tract, resulting in coughing and shortness of breath (H335).[9][13] The acidic nature of the carboxylic acid group and the reactive potential of the fluorinated pyrimidine ring likely contribute to these irritant effects.

Given the lack of comprehensive toxicological studies, this compound must be handled with the assumption that it may have other, uncharacterized adverse health effects. A conservative approach is always the most trustworthy.

Section 4: Safe Handling and Storage Protocols

A self-validating safety system relies on a multi-layered approach, combining robust engineering controls with rigorous personal practices.

Engineering Controls

The primary line of defense is to minimize exposure at the source.

- Chemical Fume Hood: All manipulations of the solid compound or its solutions must be performed inside a certified chemical fume hood. This is critical to prevent inhalation of dust or vapors and to contain any accidental spills.[13]

- Ventilation: The laboratory must be well-ventilated to prevent the accumulation of any fugitive emissions.
- Emergency Stations: Ensure that a safety shower and an eyewash station are readily accessible and have been recently tested.[\[13\]](#)

Personal Protective Equipment (PPE)

PPE is the final barrier between the researcher and the chemical. It must be selected carefully and worn at all times when handling the compound.

- Eye and Face Protection: Chemical safety goggles are mandatory. A face shield should also be worn when handling larger quantities or when there is a significant risk of splashing.[\[6\]](#) [\[14\]](#)
- Hand Protection: Chemically resistant, impervious gloves (e.g., nitrile rubber) are required. Gloves should be inspected for defects before use and changed immediately if contamination occurs.
- Body Protection: A flame-resistant lab coat, long pants, and closed-toe shoes are required to protect the skin.[\[15\]](#)
- Respiratory Protection: For situations where dust generation is unavoidable and engineering controls may not be sufficient, a NIOSH-approved particulate respirator (e.g., N95) should be used.[\[6\]](#)

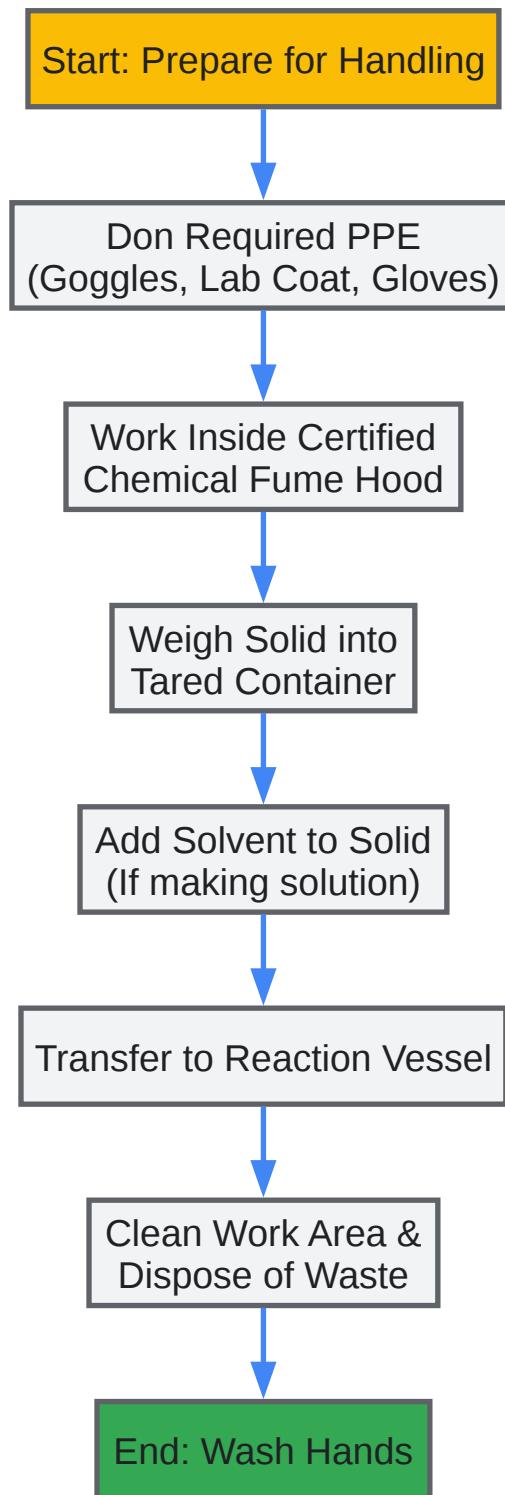
Laboratory Handling Workflow

The following protocol outlines the essential steps for safely handling the solid powder, from retrieval to use in a reaction.

Experimental Protocol: Weighing and Transfer of Solid

- Preparation: Before retrieving the compound from storage, ensure the fume hood is operational and the workspace is clean. Assemble all necessary glassware, spatulas, and solvent.
- Don PPE: Put on all required PPE as detailed in Section 4.2.

- Transfer to Hood: Transport the sealed container of **2-(trifluoromethyl)pyrimidine-5-carboxylic acid** to the chemical fume hood.
- Weighing: To minimize dust, do not weigh the powder directly on an open balance. Instead, place a tared container (e.g., a vial or beaker) on the balance inside the hood. Carefully add the solid to the container using a clean spatula. Close the primary container immediately after dispensing.
- Solubilization: If making a solution, add the solvent slowly to the container with the weighed solid inside the hood to prevent splashing.
- Cleanup: Clean any residual powder from the spatula and work surface using a damp cloth or towel, ensuring the cleaning materials are disposed of as hazardous waste.
- Post-Handling: After the procedure is complete, remove gloves and wash hands thoroughly with soap and water.[\[13\]](#)



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Caption: Standard workflow for handling solid **2-(trifluoromethyl)pyrimidine-5-carboxylic acid.**

Storage Requirements

Proper storage is crucial for maintaining the compound's integrity and ensuring safety.

- Container: Keep the container tightly closed to prevent moisture absorption and contamination.[\[6\]](#)[\[15\]](#)
- Location: Store in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents, strong bases, and amines.[\[13\]](#)[\[14\]](#)
- Security: The storage area should be locked and accessible only to authorized personnel.[\[11\]](#)

Section 5: Emergency Procedures

Preparedness is key to mitigating the impact of an accidental exposure or spill.

First Aid Measures

Immediate and appropriate first aid can significantly reduce the severity of an injury.

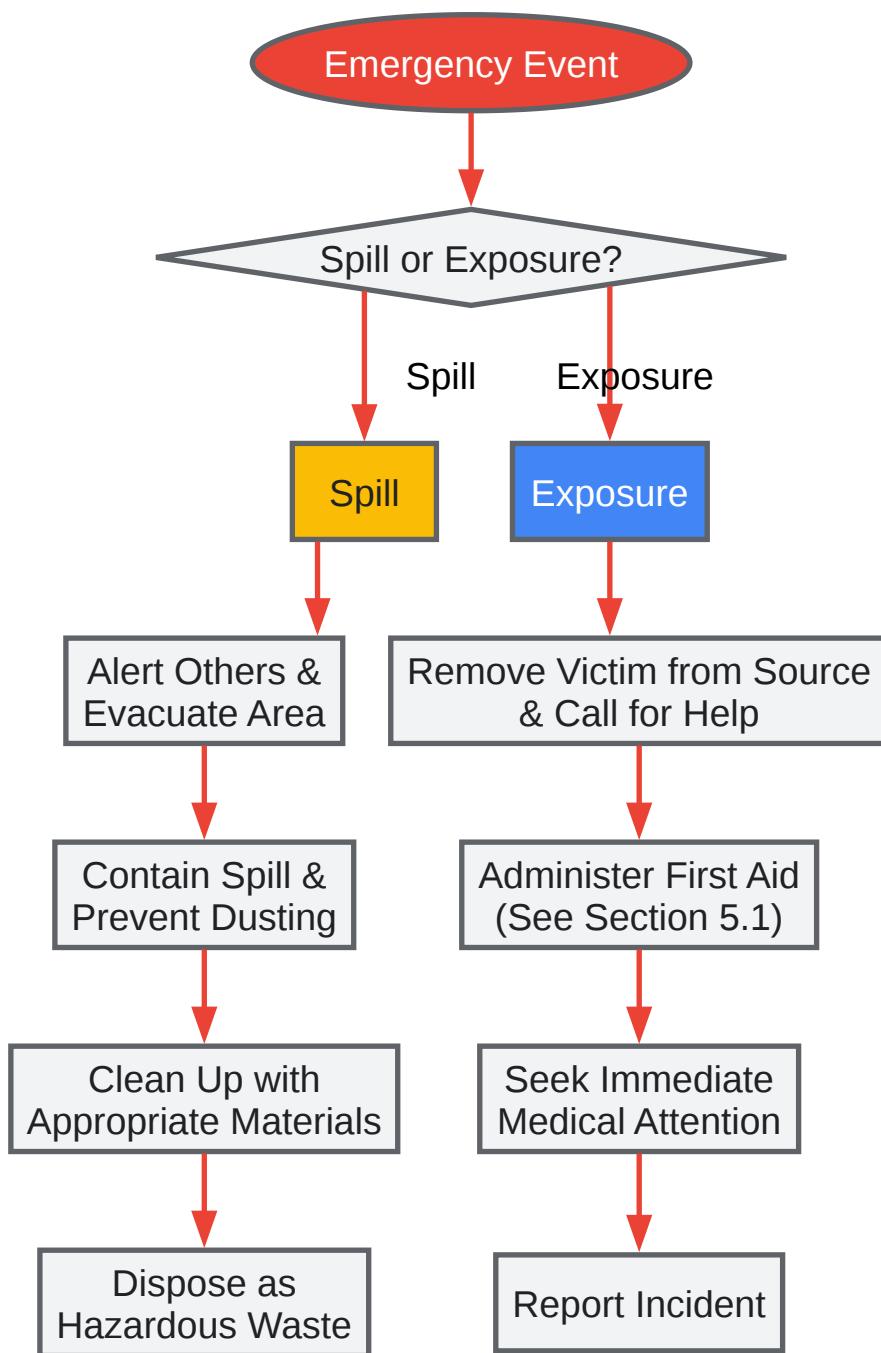
Exposure Route	First Aid Protocol	Source(s)
Inhalation	Move the victim to fresh air immediately. If breathing is difficult, administer oxygen. If not breathing, begin artificial respiration. Seek immediate medical attention.	[9][10][13]
Skin Contact	Remove all contaminated clothing. Immediately flush the affected skin with copious amounts of water and soap for at least 15 minutes. Seek medical attention if irritation develops or persists.	[9][10][13]
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[9][10][13]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.	[10][11]

Accidental Release Measures (Spills)

For a small solid spill:

- Evacuate: Alert others in the area and evacuate the immediate vicinity.

- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Protect: Wear all necessary PPE, including respiratory protection if needed.
- Contain & Clean: Gently sweep up the solid material, avoiding dust generation. Use a dustpan or absorbent pads. Do not use a dry brush. Place the collected material into a sealed, labeled container for hazardous waste.^{[6][9]}
- Decontaminate: Wipe the spill area with a damp cloth, and dispose of the cloth as hazardous waste.
- Report: Report the incident to the laboratory supervisor or safety officer.



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Caption: Decision-making workflow for laboratory emergencies involving the compound.

Fire-Fighting Measures

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.^[9]

- Combustion Hazards: In a fire, this compound may decompose to produce toxic and corrosive gases, including carbon oxides (CO, CO₂), nitrogen oxides (NO_x), and hydrogen fluoride (HF).[16]
- Protective Equipment: Firefighters must wear a self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes.[9]

Section 6: Disposal Considerations

Disposal of **2-(trifluoromethyl)pyrimidine-5-carboxylic acid** and any contaminated materials must be handled as hazardous chemical waste. Do not dispose of it in standard trash or down the drain.[13][15] All waste must be placed in clearly labeled, sealed containers and disposed of through an approved hazardous waste management company, in strict accordance with all local, state, and federal regulations.

Conclusion

2-(Trifluoromethyl)pyrimidine-5-carboxylic acid is a potent chemical intermediate with a defined hazard profile that demands respect and careful handling. It is harmful if swallowed and causes significant irritation to the eyes, skin, and respiratory system. By adhering to the multi-layered safety protocols outlined in this guide—combining engineering controls, appropriate PPE, and rigorous operational discipline—researchers can effectively mitigate these risks. A proactive and informed approach to safety is not a barrier to scientific progress but rather a prerequisite for it.

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